

Application Notes and Protocols: Acyl Chlorination of 2,5-Dimethylphenylacetic Acid

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Compound of Interest

Compound Name: *2,5-Dimethylphenylacetyl chloride*

Cat. No.: B1291447

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Introduction

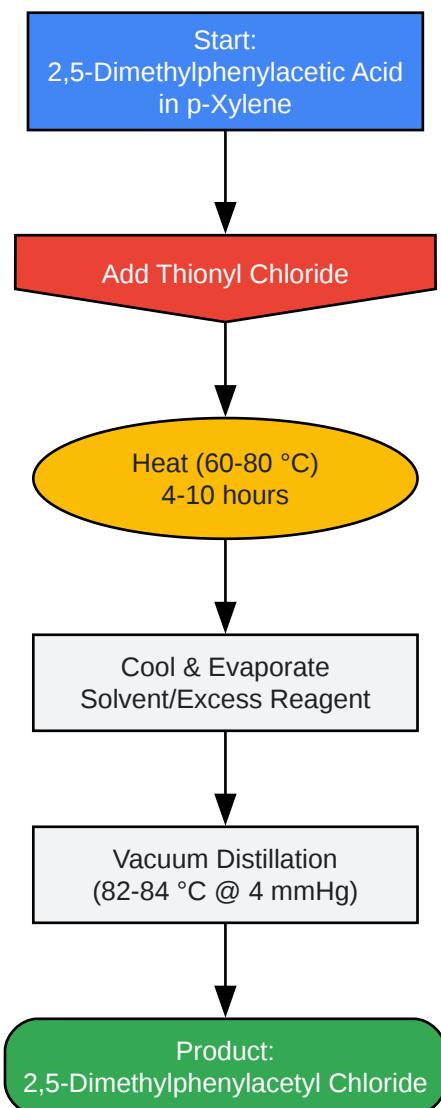
This document provides a detailed protocol for the synthesis of **2,5-dimethylphenylacetyl chloride** via the acyl chlorination of 2,5-dimethylphenylacetic acid using thionyl chloride (SOCl_2). This reaction is a fundamental transformation in organic synthesis, crucial for the preparation of an important intermediate used in the production of various agrochemicals and pharmaceuticals. The resulting acyl chloride is a versatile precursor for the synthesis of esters, amides, and other derivatives. The protocol described herein is based on established chemical principles and published examples, ensuring a reliable and efficient procedure.

Reaction Scheme

Caption: Mechanism of Acyl Chloride Formation.

Experimental Workflow

This diagram outlines the key steps of the experimental protocol for the synthesis of **2,5-dimethylphenylacetyl chloride**.



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Caption: Experimental Workflow Diagram.

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